

Essential Safety and Operational Guidance for Handling β -Bourbonene

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Compound of Interest

Compound Name: *beta*-Bourbonene

Cat. No.: B1666860

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the use of β -Bourbonene, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Physicochemical and Safety Data

The following table summarizes key quantitative data for β -Bourbonene, facilitating a quick assessment of its physical and chemical properties.

| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | $C_{15}H_{24}$ | [1] |
| Molecular Weight | 204.357 g/mol | [1] |
| Appearance | Colorless to yellow oily liquid | [2] |
| Boiling Point | 121.0 °C @ 11.00 mm Hg | [2] |
| Flash Point | 104.44 °C (220.00 °F) TCC | [3] [4] |
| Density | 0.899 - 0.908 g/cm ³ | [2] |
| Solubility | Insoluble in water; soluble in most fixed oils and ethanol. | [2] |

Hazard Identification and GHS Classification

Understanding the hazards associated with β -Bourbonene is critical for safe handling.

| Hazard Classification | Category |
|-----------------------|------------|
| Flammable Liquid | Category 3 |
| Skin Irritant | Category 2 |
| Aspiration Hazard | Category 1 |

Source: GHS classification in accordance with the OSHA Hazard Communication Standard.[\[5\]](#)

[\[6\]](#)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to minimize exposure and ensure personal safety when handling β -Bourbonene. The following table outlines the recommended PPE.

| Body Part | Recommended Protection | Specifications and Remarks |
|-------------|--|---|
| Eyes/Face | Safety glasses with side-shields or goggles. | Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [1] |
| Skin | Impervious clothing, lab coat. | The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. [1] |
| Hands | Chemical-resistant gloves. | Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact with this product. [1] |
| Respiratory | Respirator if necessary. | Ensure adequate ventilation. If ventilation is inadequate, use a respirator. Avoid breathing vapors, mist, or gas. [1] [5] |

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety.

Step-by-Step Handling Procedure

- Preparation: Before handling, ensure that an appropriate exhaust ventilation system is operational.[\[1\]](#) Obtain and read the Safety Data Sheet (SDS).
- Donning PPE: Put on all required personal protective equipment as detailed in the table above.

- Handling: Avoid contact with skin and eyes.[1] Avoid the formation of aerosols.[1] Keep away from heat, sparks, open flames, and hot surfaces.[6]
- Accidental Release: In case of a spill, prevent further leakage if safe to do so.[1] Absorb with an inert material and place in a suitable container for disposal.[5]
- First Aid:
 - Skin Contact: Wash with plenty of soap and water and remove contaminated clothing.[5]
 - Eye Contact: Rinse cautiously with water for several minutes.[5]
 - Inhalation: Move to fresh air.[5]
 - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[5]

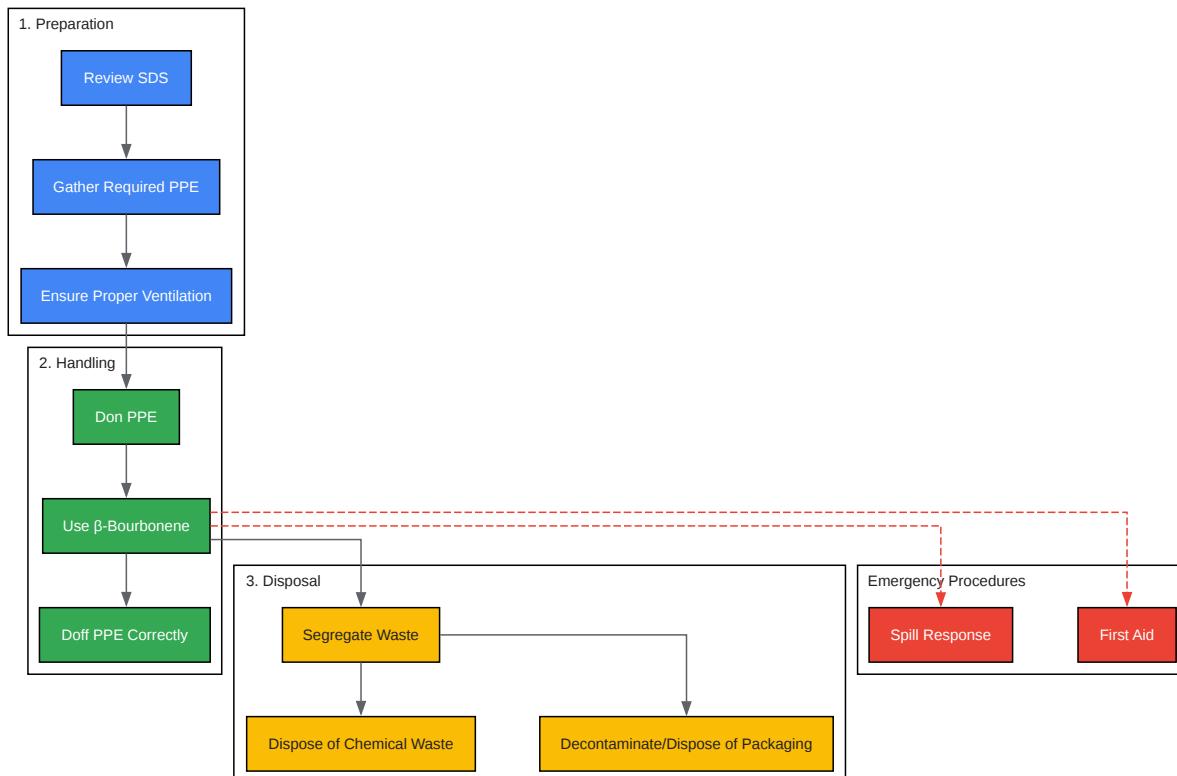
Disposal Plan

Proper disposal of β-Bourbonene and its containers is critical to prevent environmental contamination.

- Chemical Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.[5] Do not discharge to sewer systems.[1]
- Contaminated Packaging: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[1] Alternatively, puncture the packaging to make it unusable for other purposes before disposing of it in a sanitary landfill.[1]

Workflow for Safe Handling of β-Bourbonene

The following diagram illustrates the logical workflow for the safe handling of β-Bourbonene, from preparation to disposal.

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Caption: Workflow for the safe handling of β-Bourbonene.

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